

Comprehensive Safety and Handling Guide for **(1S,2S,3R)-DT-061**

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Compound of Interest

Compound Name: **(1S,2S,3R)-DT-061**

Cat. No.: **B2927005**

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This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **(1S,2S,3R)-DT-061**. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for the related compound DT-061 indicates that it is not classified as a hazardous substance or mixture, it is prudent to handle all chemical compounds with appropriate safety measures.[\[1\]](#) The following Personal Protective Equipment (PPE) is recommended to minimize exposure and ensure user safety.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **(1S,2S,3R)-DT-061**

PPE Category	Recommended Equipment	Specifications and Use
Eye Protection	Safety glasses with side shields or safety goggles.	Should be worn at all times in the laboratory to protect against splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Inspect gloves before use and change them frequently, especially if contaminated.
Body Protection	Laboratory coat.	A standard lab coat should be worn to protect skin and clothing from potential spills.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If creating aerosols or dust, work in a fume hood or use a suitable respirator.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **(1S,2S,3R)-DT-061** from receipt to disposal.

2.1. Receiving and Storage

Upon receiving the compound, verify the integrity of the packaging. Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)

Table 2: Storage Conditions for **(1S,2S,3R)-DT-061**

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In solvent	-80°C	6 months
In solvent	-20°C	1 month

2.2. Preparation of Solutions

When preparing solutions, it is recommended to work in a chemical fume hood to minimize inhalation exposure. Use the appropriate solvent as specified in the product datasheet. For in vitro studies, **(1S,2S,3R)-DT-061** is soluble in DMSO.[[2](#)]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Materials: **(1S,2S,3R)-DT-061** powder, Dimethyl sulfoxide (DMSO), appropriate glassware (e.g., volumetric flask), and a calibrated balance.
- Procedure: a. Calculate the required mass of **(1S,2S,3R)-DT-061** for the desired volume and concentration (Molecular Weight: 520.52 g/mol). b. Weigh the calculated amount of the compound in a tared container. c. Add the weighed compound to the volumetric flask. d. Add a portion of the DMSO to the flask and swirl to dissolve the compound. Sonication may be used to aid dissolution. e. Once dissolved, add DMSO to the final desired volume. f. Cap the flask and invert several times to ensure a homogenous solution. g. Label the solution clearly with the compound name, concentration, solvent, and date of preparation.

2.3. Handling and Use

- Avoid inhalation, and contact with eyes and skin.[[1](#)]
- Use only in areas with appropriate exhaust ventilation.[[1](#)]
- After handling, wash hands thoroughly.

2.4. Spill Management

In the event of a spill, use personal protective equipment. Absorb liquid spills with an inert material (e.g., diatomite, universal binders) and decontaminate the surface with alcohol. Collect the absorbed material and dispose of it as chemical waste.

Disposal Plan

Dispose of unused **(1S,2S,3R)-DT-061** and its containers in accordance with local, state, and federal regulations. It is recommended to dispose of the chemical waste through a licensed contractor. Do not allow the product to enter drains or watercourses.

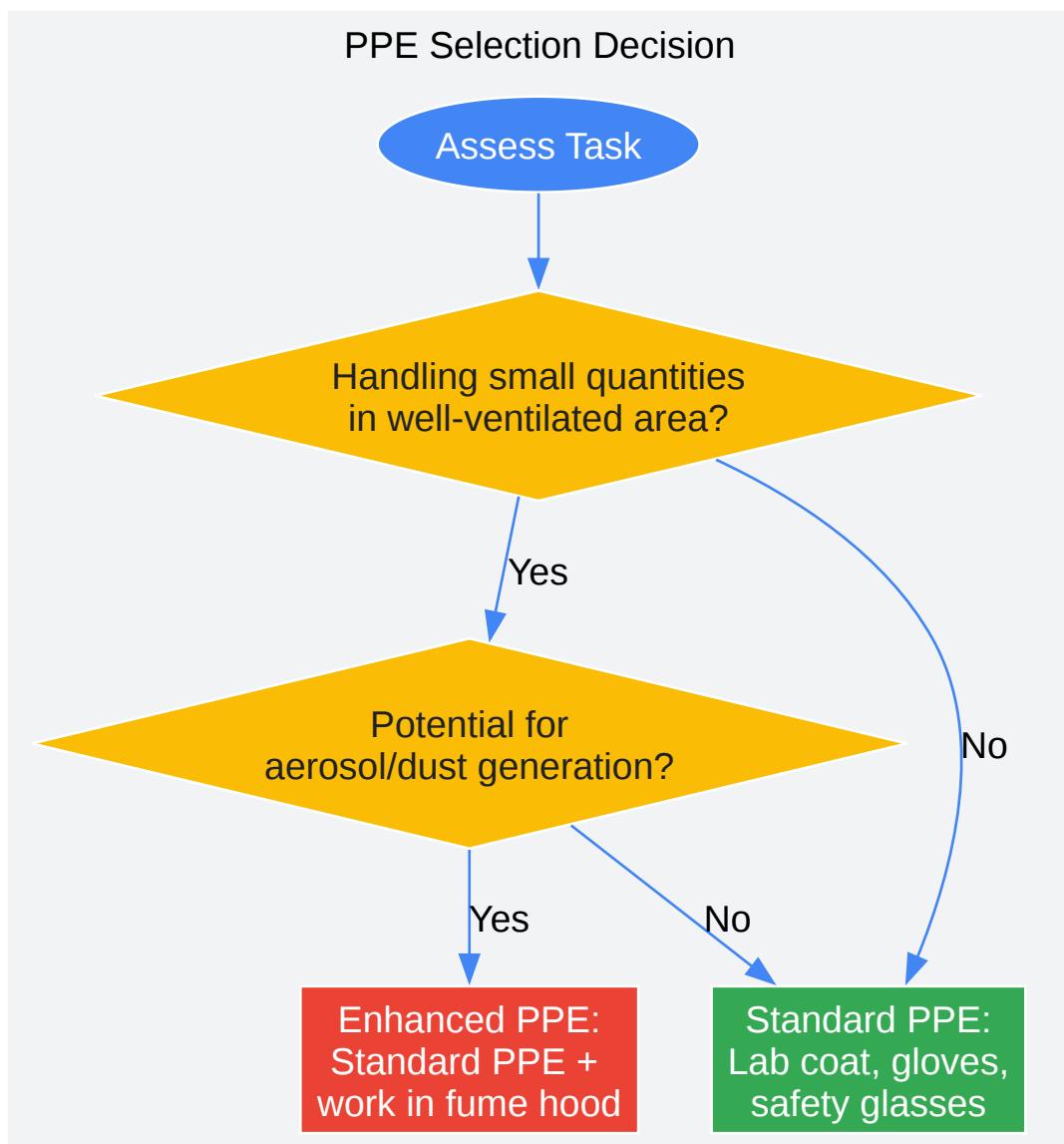
Visual Workflows

The following diagrams illustrate the standard workflow for handling **(1S,2S,3R)-DT-061** and the decision-making process for PPE selection.



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Caption: Workflow for Handling **(1S,2S,3R)-DT-061**.



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Caption: PPE Selection for **(1S,2S,3R)-DT-061**.

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References

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